

Trimethylnonanol: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: *Trimethylnonanol*

Cat. No.: *B1170604*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the safety data and handling precautions for **Trimethylnonanol**. The information is compiled and presented to meet the needs of researchers, scientists, and professionals in drug development, with a focus on clear data presentation, detailed experimental context, and practical safety workflows.

Chemical and Physical Properties

The following table summarizes the key physical and chemical properties of **Trimethylnonanol** and its isomers. This data is essential for understanding the substance's behavior and for designing safe experimental and handling procedures.

Property	Value	Reference
Molecular Formula	C12H26O	[1][2]
Molecular Weight	186.33 g/mol	[1]
Appearance	Colorless Liquid	[2][3]
Odor	Pleasant	[2]
Melting Point	-46°C (for 2,6,8-Trimethyl-4-nonanol)	[4]
Boiling Point	113°C @ 20mmHg (for 2,6,8-Trimethyl-4-nonanol)	
Flash Point	> 204°C / 400°F	
Density	0.817 g/cm ³ (for 2,6,8-Trimethyl-4-nonanol)	
Solubility in Water	Insoluble	[2]

Toxicological Data

The toxicological profile of **Trimethylnonanol** is crucial for risk assessment. The following table presents the available acute toxicity data.

Endpoint	Value	Species	Reference
Oral LD50	13,700 mg/kg bw	Rat (male)	[5]
Dermal LD50	11.2 mL/kg bw	Rabbit (male)	[3][5]

Note: LD50 (Lethal Dose, 50%) is the dose of a substance that is lethal to 50% of a tested population.

Experimental Protocols: Acute Toxicity Testing

The LD50 values presented above are typically determined using standardized protocols, such as those developed by the Organisation for Economic Co-operation and Development (OECD).

While the specific study reports for **Trimethylnonanol** are not publicly available, the methodologies would be consistent with the following OECD guidelines.

OECD Test Guideline 401: Acute Oral Toxicity

This guideline outlines the procedure for assessing the acute oral toxicity of a substance.

- **Principle:** The test substance is administered in graduated doses to several groups of experimental animals, with one dose per group. Observations of effects and mortality are made.
- **Animal Species:** Typically, a rodent species such as the rat is used. Healthy, young adult animals are acclimatized to laboratory conditions before the study.
- **Procedure:**
 - **Dose Selection:** Doses are chosen to produce a range of toxic effects and mortality rates, allowing for the calculation of an LD50.
 - **Administration:** The substance is administered orally by gavage in a single dose.
 - **Observation Period:** Animals are observed for a period of at least 14 days for signs of toxicity and mortality.
 - **Data Collection:** Observations include changes in skin and fur, eyes, and mucous membranes, as well as respiratory, circulatory, autonomic and central nervous system, and somatomotor activity and behavior patterns. Body weight is recorded weekly.
 - **Pathology:** All animals (including those that die during the test and survivors at the end) are subjected to a gross necropsy.

OECD Test Guideline 402: Acute Dermal Toxicity

This guideline details the method for evaluating acute dermal toxicity.

- **Principle:** The test substance is applied to the skin in graduated doses to several groups of animals, with one dose per group.

- Animal Species: The rat, rabbit, or guinea pig are the preferred species.
- Procedure:
 - Preparation of Animals: Approximately 24 hours before the test, the fur is removed from the dorsal area of the trunk of the test animals.
 - Application: The test substance is applied uniformly over an area of not less than 10% of the total body surface area and held in contact with the skin with a porous gauze dressing and non-irritating tape for a 24-hour period.
 - Observation Period: Similar to the oral toxicity test, animals are observed for at least 14 days.
 - Data Collection: All signs of toxicity are recorded, including the time of onset, duration, and severity. Body weights are measured weekly.
 - Pathology: A gross necropsy is performed on all animals at the end of the study.

Handling Precautions and Personal Protective Equipment (PPE)

Safe handling of **Trimethylnonanol** in a laboratory setting is paramount. The following precautions and PPE are recommended.

Engineering Controls

- Work in a well-ventilated area. Use of a chemical fume hood is recommended, especially when heating the substance or when aerosols may be generated.

Personal Protective Equipment (PPE)

- Eye and Face Protection: Wear tightly fitting safety goggles or a face shield.
- Hand Protection: Wear compatible chemical-resistant gloves (e.g., nitrile rubber). Inspect gloves prior to use.

- **Skin and Body Protection:** Wear a lab coat or other protective clothing to prevent skin contact.
- **Respiratory Protection:** If ventilation is inadequate or if mists are generated, use a NIOSH-approved respirator with an appropriate cartridge.

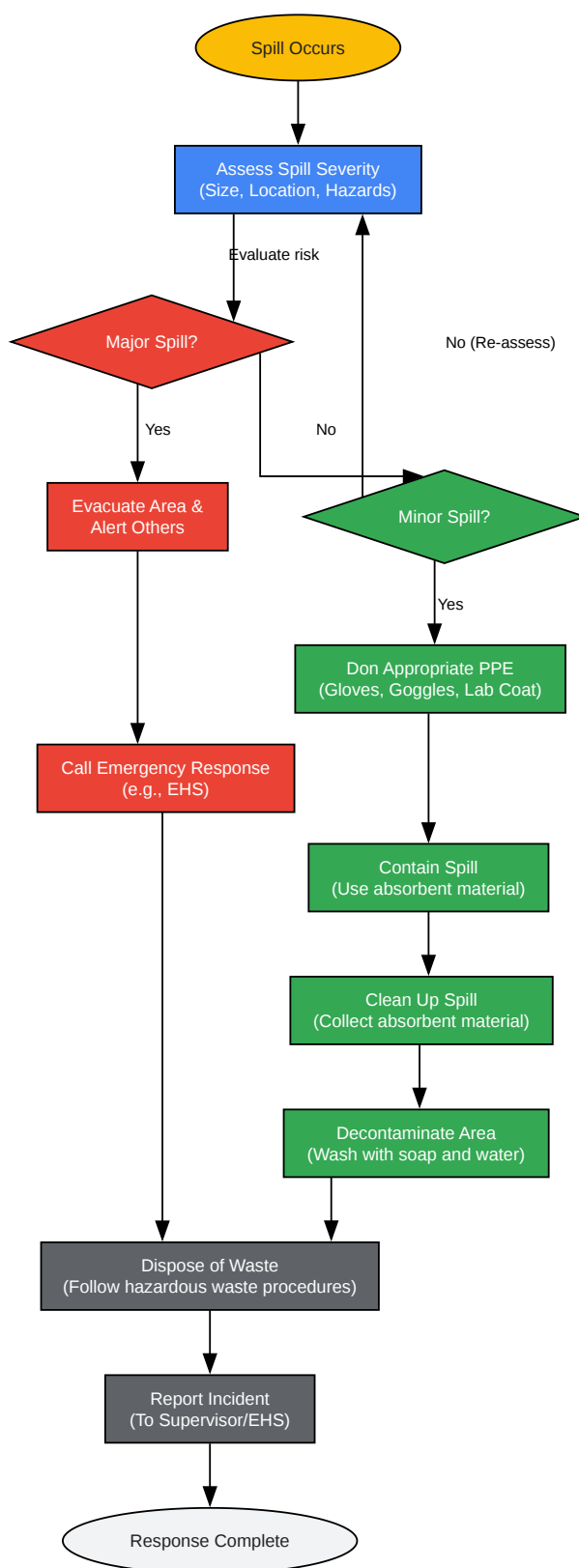
First Aid Measures

In the event of exposure, follow these first aid procedures immediately.

- **Inhalation:** Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.
- **Skin Contact:** Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek medical attention.
- **Ingestion:** Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.^[5]

Accidental Release Measures: Spill Response Workflow

A systematic approach is crucial for managing a chemical spill effectively and safely. The following diagram illustrates a logical workflow for responding to a **Trimethylnonanol** spill.



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Caption: Logical workflow for responding to a chemical spill.

This guide is intended to provide comprehensive safety and handling information for **Trimethylnonanol** for a technical audience. Always refer to the specific Safety Data Sheet (SDS) for the material you are using and follow all institutional and regulatory guidelines.

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